

# handling and storage conditions for D-Threo-sphingosine powder.

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## Compound of Interest

Compound Name: *D-Threo-sphingosine*

Cat. No.: *B5113300*

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## Application Notes and Protocols for D-Threo-sphingosine Powder

For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed guidelines for the proper handling, storage, and use of **D-Threo-sphingosine** powder in a laboratory setting. The information is intended to ensure the integrity of the compound and the safety of laboratory personnel.

## Product Information and Storage Conditions

**D-Threo-sphingosine** is a bioactive sphingolipid, an isomer of sphingosine that plays a role in various cellular processes. It is supplied as a crystalline solid and requires specific storage conditions to maintain its stability and activity.

Table 1: Storage and Stability of **D-Threo-sphingosine** Powder

Parameter	Recommendation	Source(s)
Storage Temperature	-20°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Stability	≥ 4 years at -20°C	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Formulation	Crystalline solid	<a href="#">[3]</a> <a href="#">[4]</a>
Shipping	Typically shipped on wet ice or at room temperature for short durations.	<a href="#">[4]</a>

## Safety Precautions and Handling

**D-Threo-sphingosine** should be handled with care, following standard laboratory safety procedures. It is considered a hazardous material until further information is available.

Table 2: Safety and Handling Recommendations

Precaution	Guideline	Source(s)
Personal Protective Equipment (PPE)	Wear protective gloves, clothing, and eye/face protection (safety goggles).	[5]
Inhalation	Avoid breathing dust. Use in a well-ventilated area. If dust is generated, respiratory protection may be required.	[5]
Skin and Eye Contact	Avoid contact with skin and eyes. In case of contact, rinse immediately with plenty of water.	[1][5]
Ingestion	Do not ingest.	[1]
General Hygiene	Handle in accordance with good industrial hygiene and safety practices. Wash hands thoroughly after handling.	[1]

## Solubility

Proper solubilization of **D-Threo-sphingosine** is crucial for its use in experimental settings. It is sparingly soluble in aqueous solutions and requires organic solvents for initial dissolution.

Table 3: Solubility of Sphingosine Derivatives

Solvent	Solubility	Source(s)
Ethanol	0.25 mg/mL (for L-threo-Sphingosine)	[4]
Dimethylformamide (DMF)	20 mg/mL (for Sphingosine-d7)	[6]
Dimethyl sulfoxide (DMSO)	2 mg/mL (for Sphingosine-d7)	[6]
Chloroform:Methanol:DMSO (warm)	Up to 5 mg/mL (for C6 D-threo Ceramide)	[1]
Chloroform:Methanol (2:1, v/v)	Recommended for dissolving sphingolipids. Water can be added up to 10% of the solvent volume to aid solubility.	[7]

Note: Solubility may vary slightly for **D-Threo-sphingosine**. It is recommended to test solubility in small quantities.

## Experimental Protocols

### Protocol for Preparation of D-Threo-sphingosine Stock Solution

This protocol describes the preparation of a stock solution of **D-Threo-sphingosine** for use in cell culture experiments.

Materials:

- **D-Threo-sphingosine** powder
- Anhydrous ethanol or DMSO
- Sterile microcentrifuge tubes
- Vortex mixer
- Pipettes and sterile filter tips

#### Procedure:

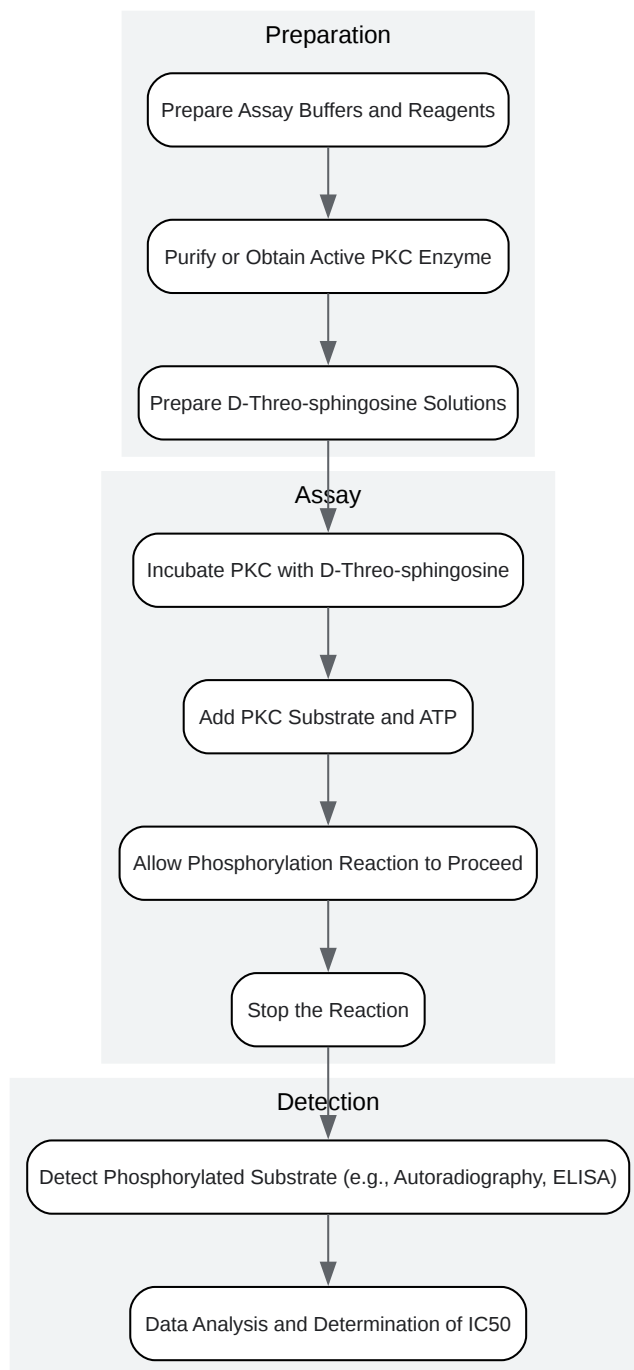
- Aseptically weigh the desired amount of **D-Threo-sphingosine** powder in a sterile microcentrifuge tube.
- Add the appropriate volume of anhydrous ethanol or DMSO to achieve the desired stock concentration (e.g., 10 mM).
- Vortex the tube until the powder is completely dissolved. Gentle warming (up to 37°C) may aid dissolution.
- Sterile-filter the stock solution using a 0.22 µm syringe filter if necessary, especially for cell culture applications.
- Aliquot the stock solution into smaller, single-use volumes to avoid repeated freeze-thaw cycles.
- Store the aliquots at -20°C.

## Experimental Workflow: Investigating the Effect of D-Threo-sphingosine on Protein Kinase C (PKC) Activity

**D-Threo-sphingosine** and its analogs are known inhibitors of Protein Kinase C (PKC).<sup>[4][8]</sup>

This workflow outlines the key steps to assess this inhibitory effect.

## Workflow for PKC Inhibition Assay



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Caption: A generalized workflow for assessing the inhibitory effect of **D-Threo-sphingosine** on Protein Kinase C (PKC) activity.

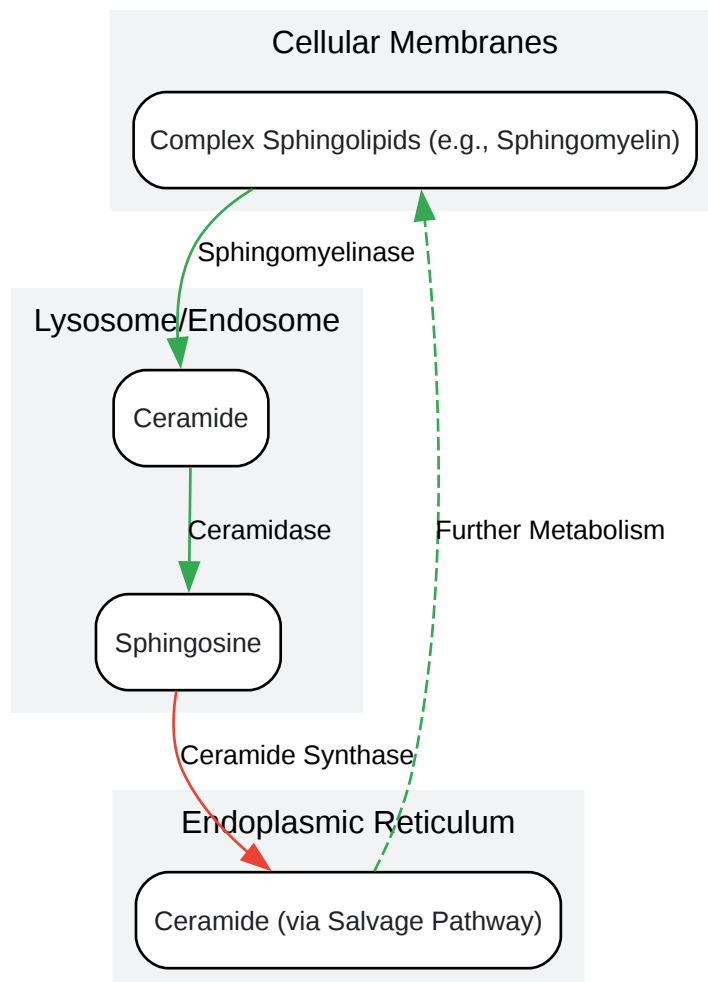
## Signaling Pathways

## Ceramide Metabolism and the Salvage Pathway

**D-Threo-sphingosine** is an integral part of sphingolipid metabolism. It can be acylated to form D-Threo-ceramide, a key signaling molecule involved in processes like apoptosis.[9][10][11]

The salvage pathway allows for the recycling of sphingosine back into ceramide.

Ceramide Metabolism: The Salvage Pathway

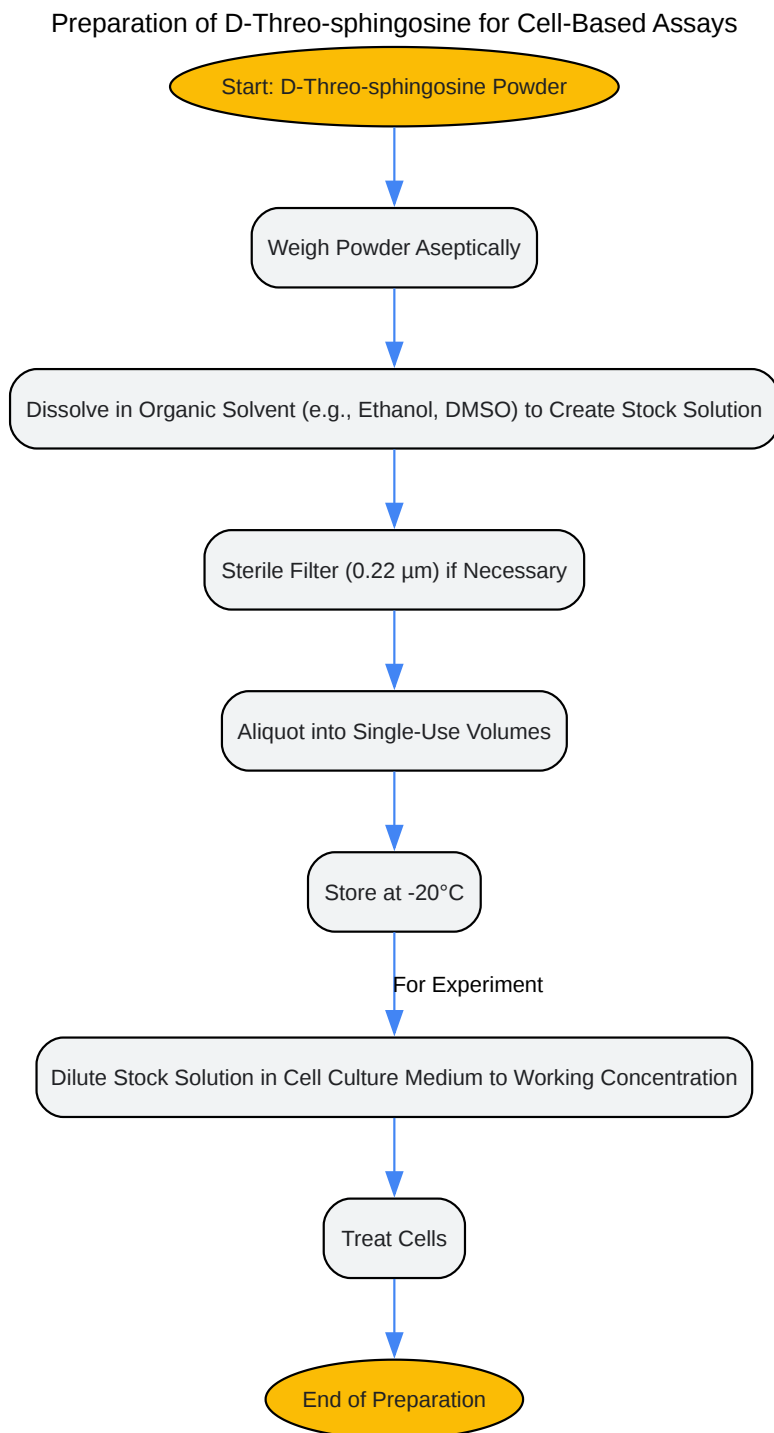


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Caption: The salvage pathway of ceramide metabolism, highlighting the conversion of complex sphingolipids to sphingosine and its subsequent re-acylation to form ceramide.

## Workflow for Preparing D-Threo-sphingosine for Cell-Based Assays

This diagram illustrates the logical steps for preparing **D-Threo-sphingosine** for introduction into a cell culture system.



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Caption: A stepwise workflow for the preparation of **D-Threo-sphingosine** solutions for use in cell culture experiments.

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